

# Technical Support Center: Dinitolmide Interactions in Animal Feed

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## Compound of Interest

Compound Name: Dinitolmide

Cat. No.: B000635

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Welcome to the technical support center for **dinitolmide**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the potential interactions of **dinitolmide** with other common feed additives. Below you will find frequently asked questions (FAQs), troubleshooting guides, and detailed experimental protocols to assist in your research and development efforts.

## Frequently Asked Questions (FAQs)

Q1: What is **dinitolmide** and what is its primary use in animal feed?

A1: **Dinitolmide**, also known as zoalene, is a synthetic anticoccidial drug used as a feed additive for poultry. Its primary function is to prevent and control coccidiosis, a parasitic disease of the intestinal tract caused by protozoa of the *Eimeria* species. By controlling coccidiosis, **dinitolmide** helps to reduce economic losses in poultry production that result from poor growth, reduced feed efficiency, and increased mortality.

Q2: Are there any known feed additives that should NOT be used with **dinitolmide**?

A2: Yes. It is advised that birds receiving medication with **dinitolmide** should not be treated with nitrofurans, such as nitrofurazone and furaltadone. While specific quantitative data on the negative interactions are limited in publicly available literature, this precaution suggests a potential for adverse effects.

Q3: Can **dinitolmide** be used in combination with ionophore anticoccidials?

A3: While direct studies on the simultaneous use of **dinitolmide** and ionophores are scarce, the common industry practice of "shuttle programs" suggests that they are typically not used at the same time. These programs involve using a synthetic anticoccidial like **dinitolmide** in one phase of the growth cycle (e.g., starter feed) and an ionophore (e.g., salinomycin or monensin) in another phase (e.g., grower feed). This separation may be to mitigate potential negative interactions or to manage the development of drug resistance.

Q4: Are there any feed additives that have shown a positive interaction with **dinitolmide**?

A4: Yes, research has shown that combining **dinitolmide** with montmorillonite (MMT), a type of clay, can enhance its anticoccidial effect. This combination has been shown to significantly increase body weight gain and reduce lesion scores and oocyst excretion in broilers infected with *Eimeria tenella*.

## Troubleshooting Guide

Observed Issue	Potential Cause	Troubleshooting Steps
Reduced feed intake and growth depression	Possible negative interaction between dinitolmide and another feed additive.	1. Immediately review the feed formulation to identify all additives being used in conjunction with dinitolmide. 2. Discontinue the use of any non-essential additives to isolate the potential interacting compound. 3. If a specific interaction is suspected, conduct a controlled pen trial to confirm the effect. 4. Consult a veterinarian or animal nutrition expert.
Signs of toxicity (e.g., nervous signs, mortality)	Potential potentiation of toxicity due to an interaction with another substance or overdose.	1. Verify the dosage of dinitolmide and all other medicated additives in the feed. 2. Cease feeding the suspect batch immediately. 3. Collect feed samples for analysis to confirm the concentration of all additives. 4. Provide supportive care to affected animals and seek veterinary assistance.

Reduced anticoccidial efficacy	Development of drug resistance or interference from another feed additive.	1. Review the history of anticoccidial use on the farm to assess the potential for resistance. 2. Consider rotating to a different class of anticoccidial in the next production cycle. 3. Evaluate the feed for any additives that might interfere with dinitolmide's absorption or mechanism of action.

## Quantitative Data on Dinitolmide Interactions

The following tables summarize available quantitative data from studies on **dinitolmide** interactions.

Table 1: Effect of **Dinitolmide** and **Dinitolmide**-Montmorillonite Compound on Broiler Performance Following Eimeria tenella Challenge

Treatment Group	Average Body Weight Gain (g)	Lesion Score	Oocyst Excretion (10 <sup>4</sup> /g)	Anticoccidial Index (ACI)
Infected, Unmedicated	150.3 ± 15.2	3.8 ± 0.4	125.6 ± 18.7	<100
Dinitolmide (125 ppm)	185.7 ± 12.8	2.1 ± 0.3	65.4 ± 10.2	88.84
Dinitolmide/MMT Compound	210.5 ± 14.1	1.2 ± 0.2	32.8 ± 8.5	165.21

Table 2: Effects of Amprolium and **Dinitolmide** on Performance of Broilers Challenged with Field Isolates of Eimeria acervulina

Treatment Group	Weight Gain (g)	Lesion Score
Unmedicated Control	235	2.8
Amprolium (125 ppm)	248	1.9
Dinitolmide (125 ppm)	251	1.7

Note: This study highlighted that while the drugs were effective against laboratory strains, they were only partially effective against the tested field isolates, indicating potential resistance.

## Key Experimental Protocols

### Protocol 1: Evaluating the Interaction Between Dinitolmide and Another Feed Additive in Broilers

This protocol outlines a general approach for an in vivo study to assess the interaction between **dinitolmide** and another feed additive.

#### 1. Experimental Animals and Housing:

- Day-old broiler chicks of a commercial strain are randomly allocated to treatment groups.
- Birds are housed in floor pens with fresh litter, with controlled lighting and temperature.

#### 2. Diet and Treatment Groups:

- A basal diet is formulated to meet the nutritional requirements of the birds.
- Treatment groups should include:
  - Group A: Basal diet (Negative Control)
  - Group B: Basal diet + **Dinitolmide** (at recommended dosage)
  - Group C: Basal diet + Test Additive (at recommended dosage)
  - Group D: Basal diet + **Dinitolmide** + Test Additive

#### 3. Coccidial Challenge (if applicable):

- On a predetermined day (e.g., day 14), birds in challenged groups are orally inoculated with a mixed culture of sporulated *Eimeria* oocysts.

#### 4. Data Collection:

- Performance: Body weight and feed intake are recorded weekly. Feed conversion ratio (FCR) is calculated.
- Health Status: Mortality is recorded daily. Clinical signs of coccidiosis or toxicity are monitored.
- Lesion Scoring: On a specific day post-infection, a subset of birds from each group is euthanized, and intestinal lesions are scored.
- Oocyst Counts: Fecal samples are collected to determine oocyst shedding.

#### 5. Statistical Analysis:

- Data are analyzed using appropriate statistical methods (e.g., ANOVA) to determine significant differences between treatment groups.

## Protocol 2: Analysis of Dinitolmide in Animal Feed

This protocol describes a spectrophotometric method for the determination of **dinitolmide** in feedstuffs.

#### 1. Extraction:

- A known weight of the feed sample is extracted with an acetone-water mixture.

#### 2. Purification:

- The extract undergoes liquid-liquid extraction and chromatography on an alumina column to remove interfering substances.

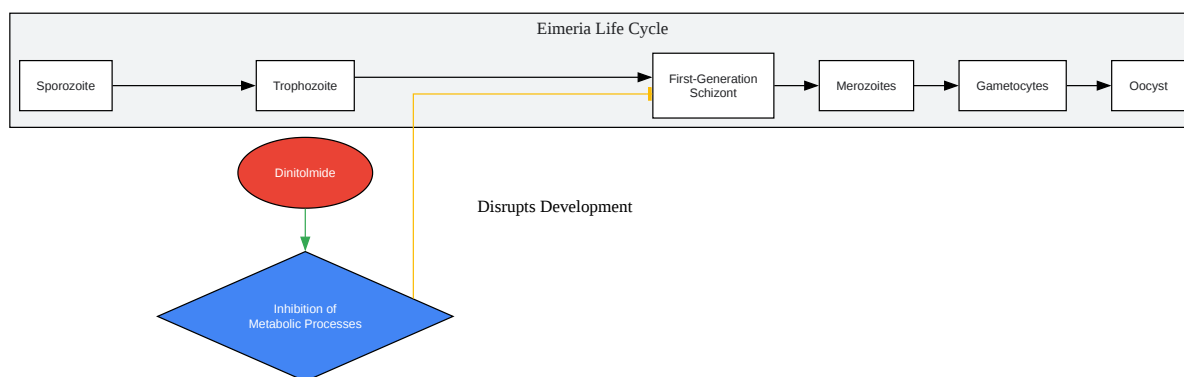
#### 3. Color Development and Measurement:

- A colored complex is formed by reacting the purified **dinitolmide** with sodium hydroxide.
- The absorbance of the colored solution is measured spectrophotometrically at a specific wavelength.

#### 4. Quantification:

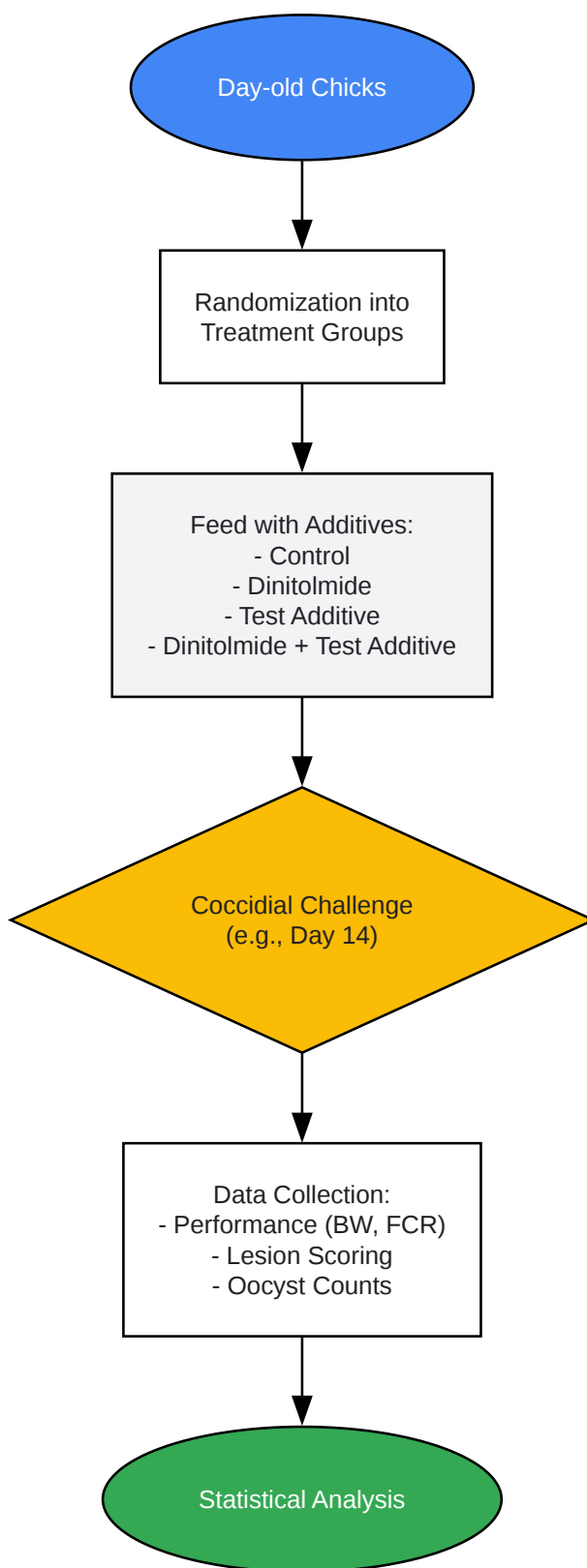
- The concentration of **dinitolmide** in the sample is calculated by comparing the absorbance to a standard curve prepared with known concentrations of **dinitolmide**.

## Visualizations

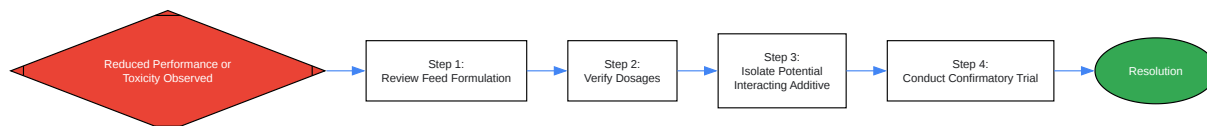


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Caption: **Dinitolmide's** mechanism of action against Eimeria.







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